

chemical properties of anhydrous potassium metavanadate

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Compound of Interest

Compound Name: POTASSIUM METAVANADATE

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An In-depth Technical Guide on the Core Chemical Properties of Anhydrous **Potassium Metavanadate**

Introduction

Anhydrous **potassium metavanadate** (KVO_3) is an inorganic compound that serves as a significant source of vanadium in various chemical and industrial processes.^[1] It is recognized for its role as a precursor in the synthesis of vanadium-based catalysts, in the production of specialty glasses and ceramics, and in analytical chemistry.^{[1][2][3]} This guide provides a comprehensive overview of the core chemical properties of anhydrous **potassium metavanadate**, tailored for researchers, scientists, and professionals in drug development.

General and Physicochemical Properties

Anhydrous **potassium metavanadate** is typically a colorless to pale green or white crystalline solid.^{[4][5]} It is an odorless compound with the IUPAC name potassium;oxido(dioxo)vanadium.^{[4][5][6]}

Table 1: General Properties of Anhydrous **Potassium Metavanadate**

Property	Value	References
CAS Number	13769-43-2	[2] [3] [4] [7] [8] [9]
Molecular Formula	KVO ₃	[2] [3] [4] [7] [9] [10]
Molecular Weight	138.04 g/mol	[2] [3] [4] [7]
Appearance	Colorless to pale green or white/off-white crystalline solid/powder	[1] [2] [4] [5] [10] [11]
Odor	Odorless	[4] [6]
IUPAC Name	potassium;oxido(dioxo)vanadium	[4] [5] [11]

Table 2: Physical and Thermodynamic Properties of Anhydrous **Potassium Metavanadate**

Property	Value	References
Melting Point	520 °C (793.15 K)	[2] [4] [9] [11] [12]
Density	2.84 g/cm ³ at 25 °C	[2] [4] [9] [10]
2.88 g/cm ³ at 20 °C	[8]	
Solubility in Water	Soluble. Moderately soluble, forming a slightly alkaline solution. 124 g/L at 20 °C.	[1] [4] [8] [9] [11] [12] [13]
Solubility in Other Solvents	Insoluble in ethanol, methanol, acetone, toluene, and isopropanol.	[10]
Decomposition	Decomposes upon heating, emitting toxic fumes of vanadium oxides (VO _x).	[12] [14]

Crystal Structure

Anhydrous **potassium metavanadate** possesses an orthorhombic crystal structure.[10] The structure consists of infinite chains formed by linked VO₄ tetrahedra.[4] The monohydrate form (KVO₃·H₂O) also has an orthorhombic crystal structure but with a different space group (Pnam).[4][15]

Table 3: Crystal Structure of Anhydrous **Potassium Metavanadate**

Property	Value	References
Crystal System	Orthorhombic	[10]
Space Group	Pbcm (No. 57)	[4]
Unit Cell Parameters	a=5.78 Å, b=10.794 Å, c=5.176 Å, α=β=γ=90°	[10]
Structural Description	Infinite chains of linked VO ₄ tetrahedra.	[4]

Chemical Reactivity and Stability

Stability: Anhydrous **potassium metavanadate** is stable under normal ambient conditions and anticipated storage and handling temperatures and pressures.[8][16] The metavanadates are generally more stable than the ortho- or pyro-vanadates.[4]

Reactivity:

- **Oxidizing Properties:** It acts as a mild oxidizing agent due to the vanadium being in the +5 oxidation state.[1][5][13] This property allows it to be used in redox reactions where vanadium can be reduced to lower oxidation states like V⁴⁺ and V³⁺. [1] It may react with strong or weak reducing agents.[5][13]
- **Thermal Decomposition:** When heated to decomposition, it emits toxic and corrosive fumes of vanadium oxides (V₂O₅). [12][14] Although non-combustible, heating can increase the intensity of a fire.[12][17]
- **Aqueous Solution:** It dissolves in water to form a slightly alkaline solution.[1] In acidic conditions, the aqueous solution can undergo hydrolysis to form other vanadium species.[1]

Experimental Protocols

Synthesis of Anhydrous Potassium Metavanadate

Method 1: From Vanadium Pentoxide and Potassium Hydroxide This is a common laboratory method for preparing **potassium metavanadate**.

- Reaction: Vanadium pentoxide (V_2O_5) is dissolved in a hot, concentrated solution of potassium hydroxide (KOH).^{[4][18]} The chemical equation for this reaction is: $V_2O_5 + 2KOH \rightarrow 2KVO_3 + H_2O$
- Procedure: Small amounts of V_2O_5 are added to the hot, stirred KOH solution. The mixture is heated for a few minutes to ensure the reaction goes to completion.^[10]
- Isolation: The resulting solution is filtered. To purify the product and remove excess hydroxide, a non-solvent like ethanol or acetone is added in large quantities, causing the **potassium metavanadate** to precipitate as fine crystals or a powder.^[10]
- Final Steps: The precipitate is filtered, washed with a small amount of the same non-solvent, and then dried to obtain the anhydrous salt.^{[4][10]}



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Caption: Synthesis workflow for anhydrous **potassium metavanadate**.

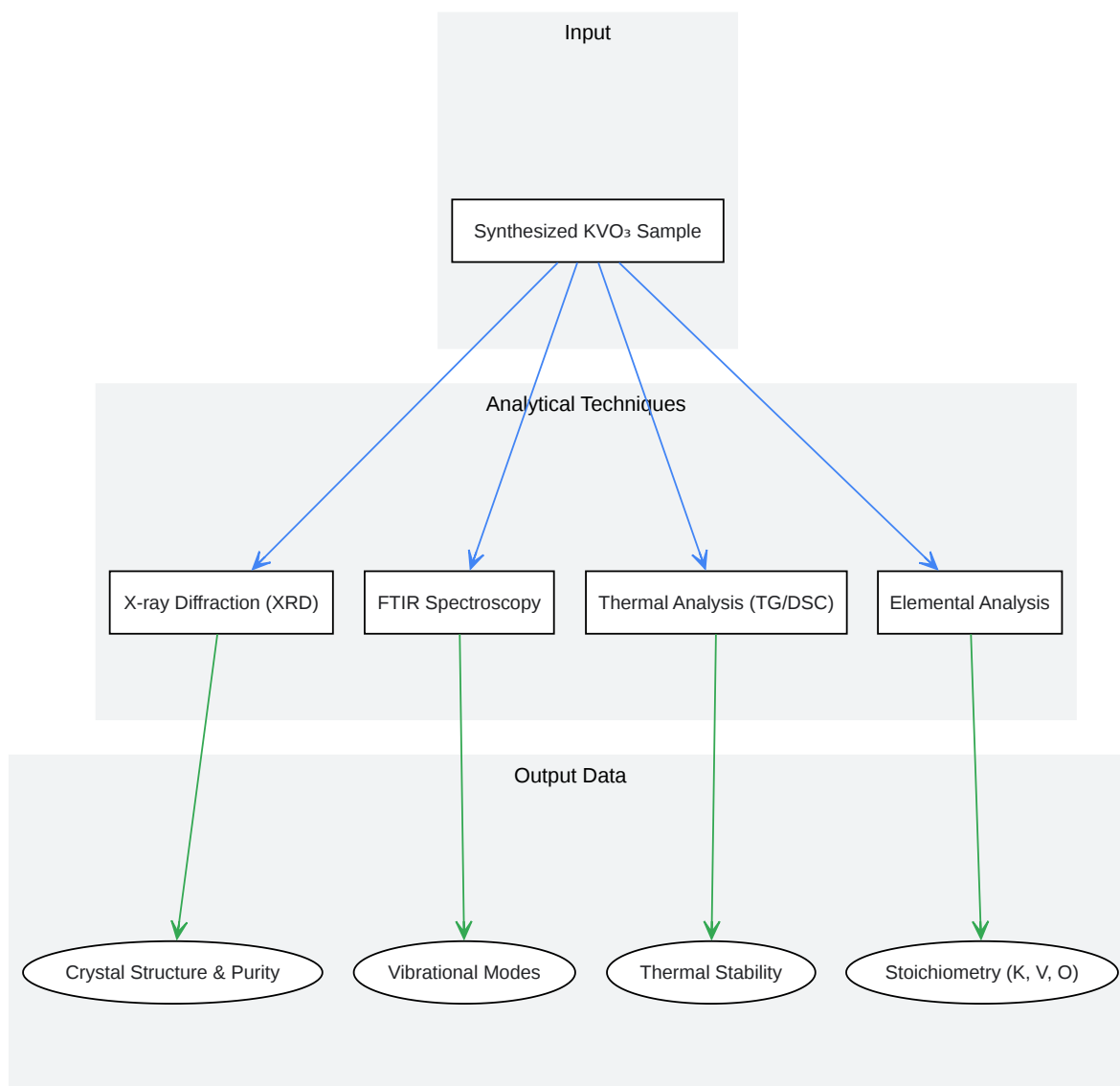
Method 2: From Ammonium Metavanadate and Potassium Carbonate This method involves the reaction of ammonium metavanadate with potassium carbonate at elevated temperatures (80-

90 °C).[19]

Characterization Techniques

The identity and purity of synthesized **potassium metavanadate** are confirmed using various analytical methods.

- X-ray Diffraction (XRD): This technique is employed to determine the crystal structure and phase purity of the final product. The resulting diffraction pattern is compared with known standards for KVO_3 .[20][21]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR analysis is used to identify the characteristic vibrational modes of the metavanadate ion. Key bands include those for V=O vibrations (around $970\text{--}1005\text{ cm}^{-1}$) and the symmetric and asymmetric stretching of V--O--V bridges (around $525\text{--}590\text{ cm}^{-1}$).[20]
- Thermal Analysis (TG/DSC): Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to study the thermal stability and decomposition profile of the compound.[19] This can confirm the absence of water of hydration in the anhydrous form.
- Elemental Analysis: The elemental composition is determined to confirm the stoichiometry. This involves volumetric titration with iron(II) sulfate to quantify vanadium and flame photometry to determine the potassium content.[21]

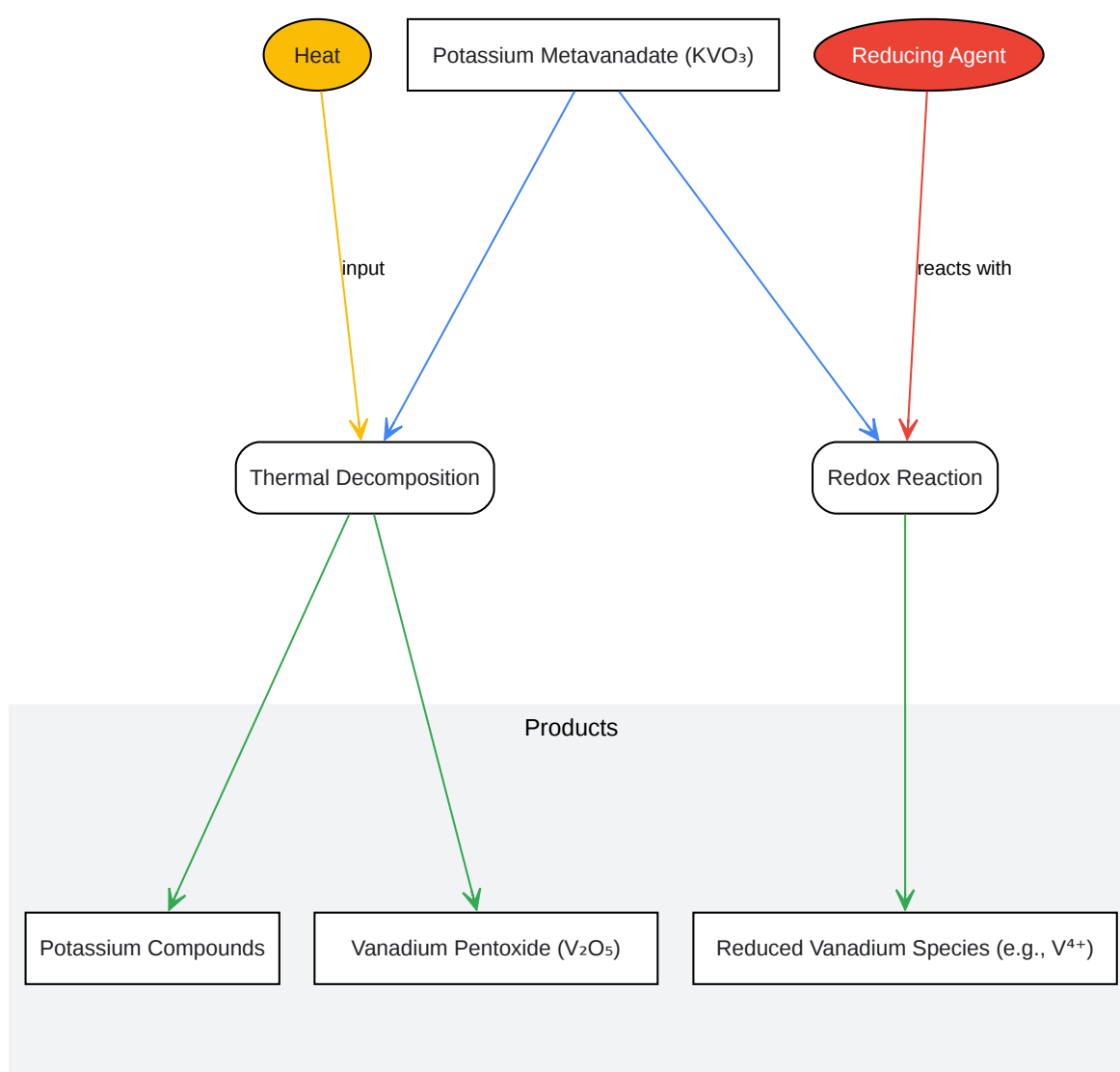


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Caption: Workflow for the characterization of **potassium metavanadate**.

Signaling Pathways and Biological Relevance

While this guide focuses on chemical properties, it is noteworthy for drug development professionals that vanadate compounds, including **potassium metavanadate**, are known to influence various biological systems. They are often studied for their insulin-mimetic properties and their ability to inhibit protein tyrosine phosphatases. The interaction of vanadate with cellular signaling pathways is a key area of biochemical research.[2]



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Caption: Reactivity pathways of anhydrous **potassium metavanadate**.

Safety and Handling

Potassium metavanadate is classified as toxic.[5][6][14] It is fatal if swallowed, inhaled, or in contact with skin.[7][17][22] It causes serious eye and skin irritation and may cause respiratory irritation.[6][14][22] It is also suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure.[6][8][14] Therefore, strict safety precautions, including the use of personal protective equipment such as gloves, eye protection, and respiratory protection, are mandatory when handling this compound.[7][22] It should be stored in a dry, tightly closed container in a well-ventilated place.[8][22]

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